

# (1,5-Dimethyl-1H-pyrazol-4-yl)boronic acid

## molecular weight

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### Compound of Interest

Compound Name: (1,5-Dimethyl-1H-pyrazol-4-yl)boronic acid

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An In-depth Technical Guide to **(1,5-Dimethyl-1H-pyrazol-4-yl)boronic acid**: Properties, Synthesis, and Applications

## Introduction

**(1,5-Dimethyl-1H-pyrazol-4-yl)boronic acid** is a heterocyclic organic compound of significant interest to researchers in medicinal chemistry and materials science. The pyrazole ring is a key structural motif found in numerous biologically active molecules and approved pharmaceuticals, valued for its metabolic stability and ability to participate in specific binding interactions.<sup>[1][2]</sup> The boronic acid functional group makes this compound a versatile building block, particularly in palladium-catalyzed cross-coupling reactions like the Suzuki-Miyaura coupling, which is a cornerstone of modern organic synthesis for forming carbon-carbon bonds.<sup>[3][4]</sup> This guide provides a detailed overview of the molecular characteristics, experimental protocols, and key applications of **(1,5-Dimethyl-1H-pyrazol-4-yl)boronic acid** for professionals in drug development and scientific research.

## Core Compound Properties and Data

The fundamental properties of **(1,5-Dimethyl-1H-pyrazol-4-yl)boronic acid** are summarized below. The molecular weight is derived from its chemical formula by summing the atomic weights of its constituent atoms (Carbon: 12.011 u, Hydrogen: 1.008 u, Boron: 10.81 u, Nitrogen: 14.007 u, Oxygen: 15.999 u).

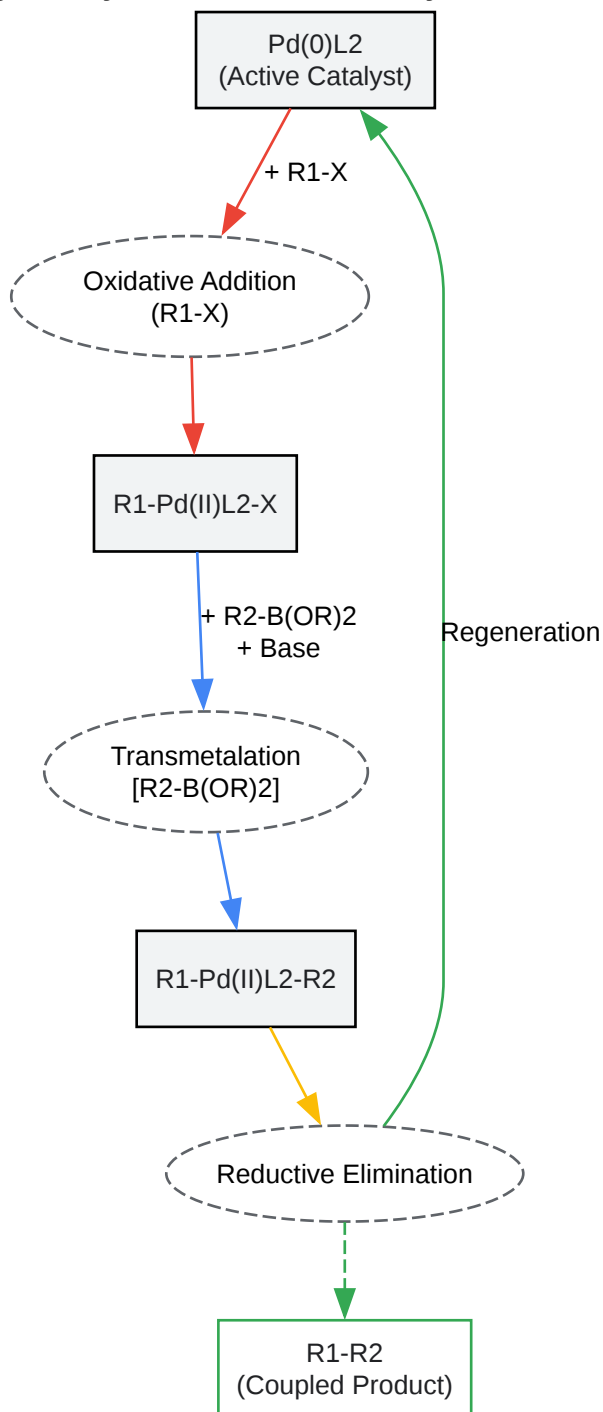
Property	Value
Molecular Formula	C5H9BN2O2
Molecular Weight	139.95 g/mol
CAS Number	1204333-57-2
Physical Form	Solid
IUPAC Name	(1,5-dimethyl-1H-pyrazol-4-yl)boronic acid
InChI	1S/C5H9BN2O2/c1-4-5(6(9)10)3-7-8(4)2/h3,9-10H,1-2H3
InChIKey	NAYVNBPKYJFKQA-UHFFFAOYSA-N

## Applications in Organic Synthesis: The Suzuki-Miyaura Coupling

The primary application of pyrazole boronic acids is in the Suzuki-Miyaura cross-coupling reaction.<sup>[3][4]</sup> This reaction facilitates the formation of a C-C bond between the pyrazole ring and an aryl or vinyl halide, providing a highly efficient route to complex molecular architectures.<sup>[3]</sup> The versatility and functional group tolerance of this reaction make it an invaluable tool in the synthesis of novel drug candidates and advanced materials.<sup>[3][5]</sup>

Below is a diagram illustrating the catalytic cycle of the Suzuki-Miyaura reaction, a fundamental process where **(1,5-Dimethyl-1H-pyrazol-4-yl)boronic acid** serves as a key reagent.

## Catalytic Cycle of Suzuki-Miyaura Coupling

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Caption: General catalytic cycle of the Suzuki-Miyaura cross-coupling.

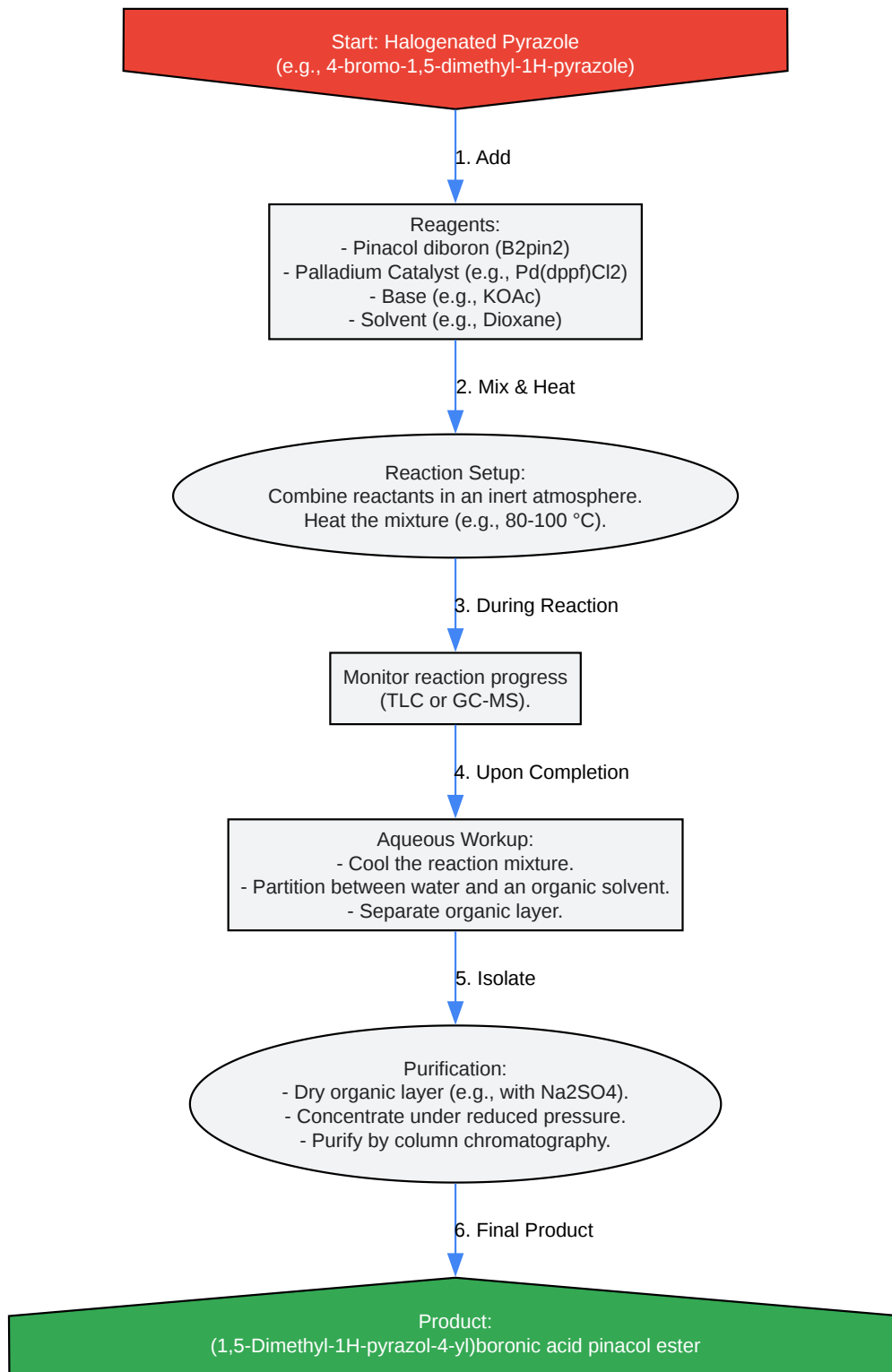
## Experimental Protocols

Detailed methodologies are crucial for reproducible results. The following sections provide generalized protocols for the synthesis of pyrazole boronic acids and their subsequent use in Suzuki-Miyaura coupling reactions, based on established chemical literature.

## **Protocol 1: General Synthesis of a Pyrazole Boronic Acid Pinacol Ester**

The synthesis of pyrazole boronic acids often proceeds via a pinacol ester intermediate, which enhances stability. A common method involves the palladium-catalyzed borylation of a halogenated pyrazole.<sup>[6]</sup>

## Workflow for Pyrazole Boronic Acid Ester Synthesis

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Caption: General workflow for synthesizing a pyrazole boronic acid pinacol ester.

## Methodology:

- **Reaction Setup:** In a reaction vessel maintained under an inert atmosphere (e.g., nitrogen or argon), combine the starting 4-halo-1,5-dimethyl-1H-pyrazole (1.0 eq), pinacol diboron (1.1-1.5 eq), a palladium catalyst such as Pd(dppf)Cl<sub>2</sub> (2-5 mol%), and a base like potassium acetate (2.0-3.0 eq).
- **Solvent Addition:** Add a suitable anhydrous solvent, such as dioxane or toluene.
- **Heating:** Stir the mixture and heat to a temperature between 80-110 °C.
- **Monitoring:** Monitor the reaction's progress using an appropriate analytical technique like Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- **Workup:** Once the starting material is consumed, cool the reaction to room temperature. Dilute the mixture with an organic solvent (e.g., ethyl acetate) and wash with water or brine.
- **Purification:** Dry the organic layer over an anhydrous salt (e.g., Na<sub>2</sub>SO<sub>4</sub>), filter, and concentrate the solvent under reduced pressure. The crude product is then purified, typically by silica gel column chromatography, to yield the desired pyrazole boronic acid pinacol ester.

## Protocol 2: Suzuki-Miyaura Cross-Coupling Using (1,5-Dimethyl-1H-pyrazol-4-yl)boronic acid

This protocol outlines the coupling of the pyrazole boronic acid with an aryl halide.

## Methodology:

- **Reaction Setup:** To a reaction flask, add the aryl halide (1.0 eq), **(1,5-Dimethyl-1H-pyrazol-4-yl)boronic acid** (1.1-1.5 eq), a palladium catalyst such as Pd(PPh<sub>3</sub>)<sub>4</sub> (2-5 mol%), and an aqueous solution of a base like sodium carbonate (Na<sub>2</sub>CO<sub>3</sub>) or potassium carbonate (K<sub>2</sub>CO<sub>3</sub>) (2.0-3.0 eq).<sup>[7]</sup>
- **Solvent Addition:** Add a solvent system, typically a mixture of an organic solvent and water (e.g., 1,4-dioxane/water or toluene/water).<sup>[7]</sup>

- Heating: Purge the mixture with an inert gas, then heat to reflux (typically 80-100 °C) with vigorous stirring.
- Monitoring: Track the reaction's completion by TLC or LC-MS.
- Workup: After cooling, dilute the reaction mixture with water and extract with an organic solvent (e.g., ethyl acetate).
- Purification: Combine the organic extracts, wash with brine, dry over an anhydrous salt, and concentrate in vacuo. The resulting crude material is purified by column chromatography or recrystallization to afford the final coupled product.

## Conclusion

**(1,5-Dimethyl-1H-pyrazol-4-yl)boronic acid** is a highly valuable and versatile reagent in modern organic chemistry. Its utility as a building block in Suzuki-Miyaura cross-coupling reactions provides a reliable and efficient method for the synthesis of complex molecules containing the pyrazole scaffold. The protocols and data presented in this guide offer a technical foundation for researchers and drug development professionals to effectively utilize this compound in their synthetic endeavors, accelerating the discovery of new therapeutic agents and advanced materials.

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